

(-)-Noracymethadol: A Technical Overview for Researchers

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Compound of Interest

Compound Name: Noracymethadol, (-)-

CAS No.: 43033-71-2

Cat. No.: B1207045

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This technical guide provides a comprehensive overview of (-)-Noracymethadol, a synthetic opioid analgesic, for researchers, scientists, and drug development professionals. This document outlines its chemical properties, pharmacological profile, and available experimental data.

Core Chemical Identifiers

Identifier	Value	Reference
CAS Number	43033-71-2	[1]
Molecular Formula	C22H29NO2	[1]
IUPAC Name	[(3S,6S)-6-(methylamino)-4,4-diphenylheptan-3-yl] acetate	[1]
Molecular Weight	339.47 g/mol	

Pharmacological Profile

(-)-Noracymethadol is a synthetic opioid analgesic structurally related to methadone.^[1] It is the N-demethylated metabolite of l-alpha-acetylmethadol (LAAM). While never marketed, it has been investigated for its analgesic properties.^[1] Clinical research in postpartum patients indicated that its analgesic efficacy is comparable to morphine, with a potentially more favorable side-effect profile, including less nausea, dizziness, and drowsiness.^[1] However, observed side effects included salivation, ataxia, and respiratory depression, which were reversible with the opioid antagonist naloxone.^[1]

As an opioid, (-)-Noracymethadol primarily exerts its effects through interaction with opioid receptors, which are G-protein coupled receptors (GPCRs). The activation of these receptors, particularly the mu-opioid receptor (MOR), initiates downstream signaling cascades that ultimately lead to analgesia.

Regulatory Status

(-)-Noracymethadol is classified as a Schedule I controlled substance in the United States, indicating a high potential for abuse and no currently accepted medical use.^[2]

Experimental Data & Protocols

Detailed experimental data and specific protocols for (-)-Noracymethadol are limited in publicly available literature. However, based on its classification as an opioid agonist, standard assays for characterizing opioid compounds can be applied. The following sections outline general methodologies relevant to the study of (-)-Noracymethadol.

Opioid Receptor Binding Assays

Competitive binding assays are crucial for determining the affinity of a ligand for a specific receptor.

Experimental Protocol:

- **Preparation of Cell Membranes:** Cell membranes expressing the opioid receptor of interest (e.g., CHO or HEK293 cells stably expressing human mu-opioid receptor) are prepared.

- **Radioligand Binding:** A known concentration of a radiolabeled opioid ligand (e.g., [^3H]-DAMGO for the mu-opioid receptor) is incubated with the cell membranes.
- **Competition:** Increasing concentrations of the unlabeled test compound, (-)-Noracymethadol, are added to displace the radioligand.
- **Separation and Scintillation Counting:** Bound and free radioligand are separated by rapid filtration, and the radioactivity of the filter-bound membranes is measured using a scintillation counter.
- **Data Analysis:** The concentration of (-)-Noracymethadol that inhibits 50% of the specific binding of the radioligand (IC_{50}) is determined. The equilibrium dissociation constant (K_i) is then calculated using the Cheng-Prusoff equation.

Functional Assays: cAMP Inhibition

Opioid receptor activation typically leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic adenosine monophosphate (cAMP) levels.

Experimental Protocol:

- **Cell Culture:** Cells expressing the opioid receptor of interest are cultured and plated.
- **Stimulation:** Cells are pre-treated with forskolin (to stimulate adenylyl cyclase) and then exposed to varying concentrations of (-)-Noracymethadol.
- **Cell Lysis and cAMP Measurement:** Cells are lysed, and the intracellular cAMP concentration is measured using a suitable assay kit (e.g., ELISA or HTRF-based assays).
- **Data Analysis:** The concentration of (-)-Noracymethadol that produces 50% of its maximal inhibitory effect on cAMP production (IC_{50}) is calculated.

Signaling Pathway Analysis: ERK Phosphorylation

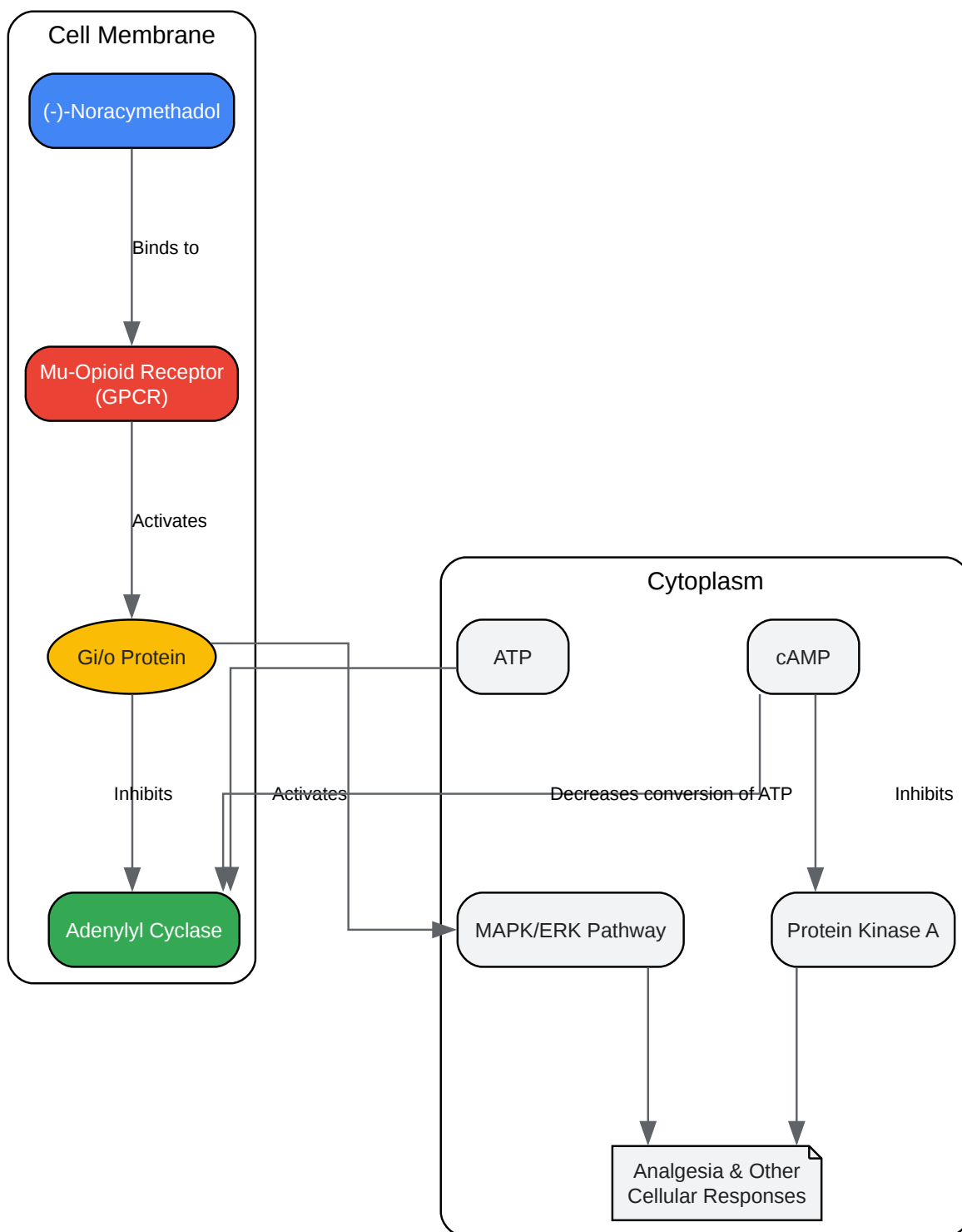
Activation of opioid receptors can also lead to the phosphorylation of extracellular signal-regulated kinases (ERK), a key component of the mitogen-activated protein kinase (MAPK) signaling pathway.

Experimental Protocol:

- **Cell Culture and Serum Starvation:** Cells expressing the opioid receptor are cultured and then serum-starved to reduce basal ERK phosphorylation.
- **Ligand Stimulation:** Cells are treated with (-)-Noracymethadol for a specific time course.
- **Cell Lysis and Protein Quantification:** Cells are lysed, and the total protein concentration is determined.
- **Western Blotting:** Equal amounts of protein are separated by SDS-PAGE, transferred to a membrane, and probed with antibodies specific for phosphorylated ERK (p-ERK) and total ERK.
- **Detection and Quantification:** The protein bands are visualized using chemiluminescence, and the band intensities are quantified to determine the ratio of p-ERK to total ERK.

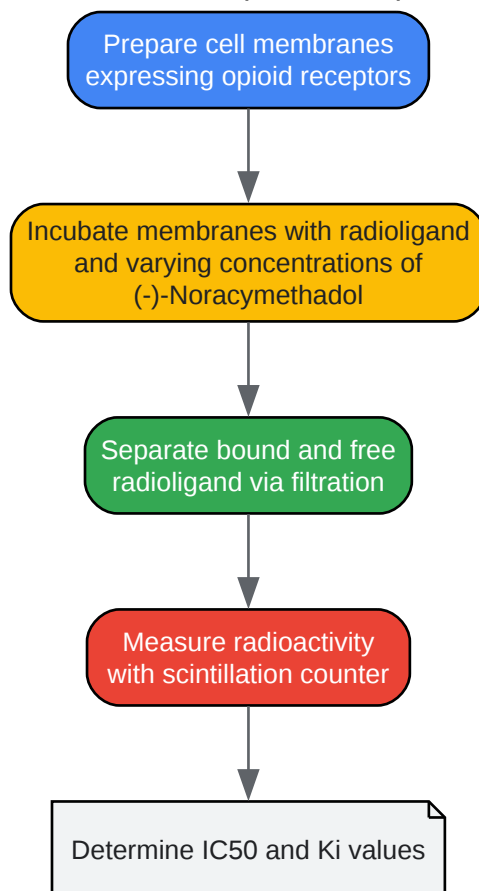
Signaling Pathway and Experimental Workflow Diagrams

Opioid Receptor Signaling Pathway

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Caption: Opioid Receptor Signaling Cascade.

Experimental Workflow for Opioid Receptor Binding Assay



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Caption: Workflow for Receptor Binding Assay.

Conclusion

(-)-Noracymethadol is a potent synthetic opioid with a pharmacological profile that warrants further investigation, particularly concerning its potential for reduced side effects compared to traditional opioids. This technical guide provides a foundational understanding of its properties and outlines standard experimental approaches for its characterization. Researchers are encouraged to employ these methodologies to further elucidate the specific binding affinities, functional potencies, and signaling pathways of (-)-Noracymethadol.

Disclaimer: (-)-Noracymethadol is a Schedule I controlled substance and should only be handled in compliance with all applicable laws and regulations by authorized personnel in a research setting.

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References

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